

# Physical properties of 2-Methylbutyronitrile (boiling point, density)

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## Compound of Interest

Compound Name: 2-Methylbutyronitrile

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## Technical Guide: Physical Properties of 2-Methylbutyronitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **2-Methylbutyronitrile**, a versatile chiral nitrile utilized in the synthesis of pharmaceuticals and other specialty chemicals. The data presented is curated for accuracy and supplemented with detailed experimental protocols for verification and implementation in a laboratory setting.

### Core Physical Properties

The fundamental physical characteristics of **2-Methylbutyronitrile** are crucial for its application in chemical synthesis, influencing reaction conditions, purification methods, and storage requirements.

### Data Presentation

The quantitative physical data for **2-Methylbutyronitrile** are summarized in the table below for ease of reference and comparison.

Physical Property	Value	Temperature (°C)	Pressure	Source(s)
Boiling Point	125 - 126 °C	-	760 mmHg	[1][2]
125 °C	-	760 mmHg	[3][4]	
Density	0.786 g/mL	25 °C	-	[1][2]
0.82 g/mL	20 °C	-	[3]	
0.806 g/mL	-	-	[4]	

## Experimental Protocols

The following sections detail standardized methodologies for the experimental determination of the boiling point and density of liquid organic compounds such as **2-Methylbutyronitrile**.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For **2-Methylbutyronitrile**, a common and efficient method for this determination is the capillary method, also known as the Thiele tube method.[5][6]

Materials:

- Thiele tube
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Small test tube or fusion tube
- Heat source (e.g., Bunsen burner or heating mantle)
- High-boiling point mineral oil
- Sample of **2-Methylbutyronitrile**

#### Procedure:

- **Sample Preparation:** A small amount (a few milliliters) of **2-Methylbutyronitrile** is placed into the fusion tube.<sup>[7]</sup>
- **Capillary Insertion:** The capillary tube, with its open end downwards, is placed inside the fusion tube containing the sample.<sup>[7]</sup>
- **Apparatus Assembly:** The fusion tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then clamped and immersed in the mineral oil within the Thiele tube.
- **Heating:** The side arm of the Thiele tube is gently heated.<sup>[6]</sup> This design allows for the even circulation of the heating oil.
- **Observation:** As the temperature rises, air trapped in the capillary tube will be expelled, and eventually, a steady stream of bubbles will emerge from the open end of the capillary tube as the sample's vapor pressure increases.<sup>[8]</sup>
- **Boiling Point Determination:** The heat source is removed once a continuous stream of bubbles is observed. As the apparatus cools, the bubbling will slow down and stop. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.<sup>[6][8]</sup>
- **Pressure Correction:** The atmospheric pressure should be recorded as the boiling point is pressure-dependent.

## Determination of Density

Density, the mass per unit volume, is a fundamental physical property. The density of liquid **2-Methylbutyronitrile** can be accurately determined using a pycnometer or a digital density meter.<sup>[9][10]</sup>

Using a Pycnometer:

Materials:

- Pycnometer (a glass flask with a precise volume)

- Analytical balance
- Thermostatic bath
- Sample of **2-Methylbutyronitrile**

#### Procedure:

- **Pycnometer Preparation:** The pycnometer is thoroughly cleaned, dried, and its empty mass is accurately weighed on an analytical balance.
- **Sample Filling:** The pycnometer is filled with **2-Methylbutyronitrile**, taking care to avoid air bubbles.
- **Thermal Equilibration:** The filled pycnometer is placed in a thermostatic bath set to a specific temperature (e.g., 25 °C) until thermal equilibrium is reached. The volume of the pycnometer is precisely known at this temperature.
- **Final Weighing:** The pycnometer is removed from the bath, carefully dried on the outside, and its total mass is weighed.
- **Calculation:** The mass of the **2-Methylbutyronitrile** is determined by subtracting the mass of the empty pycnometer. The density is then calculated by dividing the mass of the liquid by the known volume of the pycnometer.

#### Using a Digital Density Meter:

Modern digital density meters, often based on the oscillating U-tube principle, offer a rapid and highly accurate method for density determination.<sup>[10][11]</sup>

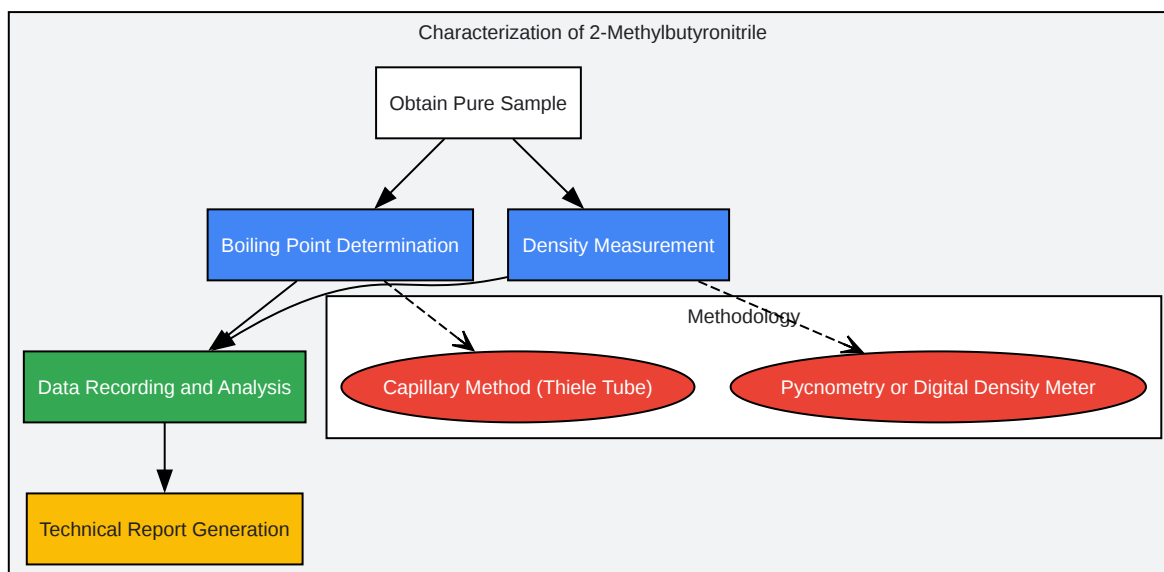
#### Procedure:

- **Calibration:** The instrument is calibrated according to the manufacturer's instructions, typically using dry air and distilled water at a known temperature.
- **Sample Injection:** A small volume of **2-Methylbutyronitrile** is injected into the measuring cell of the density meter.

- **Measurement:** The instrument measures the change in the oscillation frequency of the U-tube containing the sample and automatically calculates and displays the density. The temperature of the measuring cell is precisely controlled.

## Logical Workflow Visualization

The following diagram illustrates a generalized workflow for the characterization of the physical properties of a liquid organic compound like **2-Methylbutyronitrile**.



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Caption: Workflow for Physical Property Determination.

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